# Technical Whitepaper: 1-Fmoc-2-methyl-D-proline

**Author**: BenchChem Technical Support Team. **Date**: May 2026

| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *1-Fmoc-2-methyl-D-proline* |
| *CAS No.:* | *1286768-33-9* |
| *Cat. No.:* | *B613584* |

*Get Quote*

CAS Number: 1286768-33-9 Classification: Conformationally Constrained

-Disubstituted Amino Acid Version: 2.0 (Technical Release)

## Executive Summary

**1-Fmoc-2-methyl-D-proline** (Fmoc-(R)-

-Me-Pro-OH) is a specialized, sterically demanding amino acid derivative used to engineer specific secondary structures in therapeutic peptides.[1] Unlike standard proline, the addition of a methyl group at the

-carbon (C2) creates a quaternary center that severely restricts conformational freedom (

and

torsion angles).

This restriction serves two primary functions in drug design:

- Helix Stabilization: It strongly promotes

© 2026 BenchChem. All rights reserved.

-helical or

-helical conformations, depending on the sequence context, often acting as a "nucleator" for folding.

- Proteolytic Resistance: The steric bulk of the

-methyl group prevents access to the peptide bond by common proteases (e.g., chymotrypsin, trypsin), significantly extending the in vivo half-life of peptidomimetics.

This guide details the physicochemical properties, synthesis challenges, and optimized Solid Phase Peptide Synthesis (SPPS) protocols required to successfully incorporate this hindered residue.

## Chemical Identity & Physicochemical Properties[2][3][4][5][6]

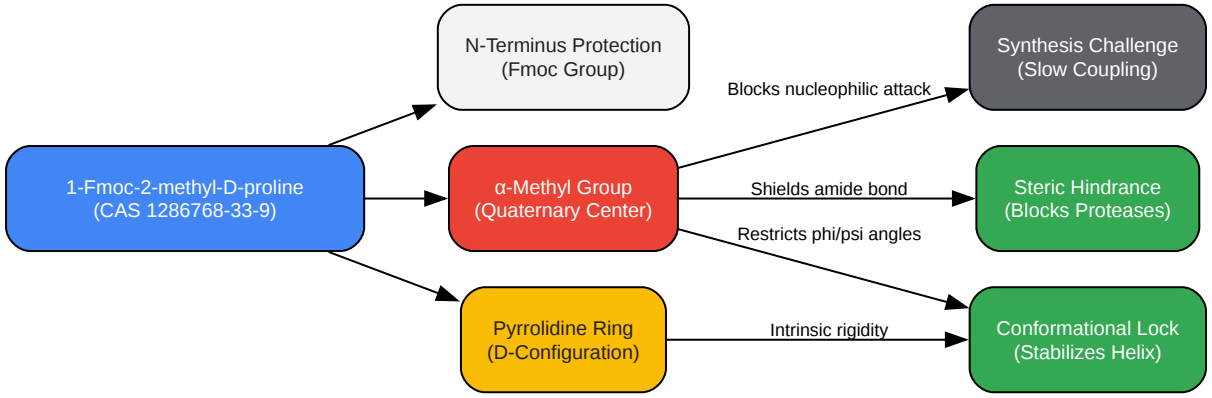
© 2026 BenchChem. All rights reserved.

| Property | Specification |
|---|---|
| IUPAC Name | (R)-1-(((9H-fluoren-9-yl)methoxy)carbonyl)-2-methylpyrrolidine-2-carboxylic acid |
| Common Name | Fmoc-2-methyl-D-proline; Fmoc--methyl-D-proline |
| CAS Number | 1286768-33-9 (D-isomer) |
| Related CAS | 167275-47-0 (L-isomer); 433220-67-8 (DL-racemate) |
| Molecular Formula | |
| Molecular Weight | 351.39 g/mol |
| Chirality | D-Enantiomer ( -configuration at -carbon) |
| Appearance | White to off-white crystalline powder |
| Solubility | Soluble in DMF, DMSO, DCM; insoluble in water |

## Structural Visualization

The following diagram illustrates the core chemical identity and the functional impact of the -methyl substitution.

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Figure 1: Structural dissection of Fmoc-2-methyl-D-proline showing the causal link between the

-methyl group and its biological/synthetic effects.

## Synthesis & Manufacturing Origin

Understanding the origin of the material is critical for impurity profiling. The D-isomer is typically synthesized via Self-Regeneration of Stereocenters (SRS), a method pioneered by the Seebach group.

- Starting Material: D-Proline.
- Acetal Formation: Reaction with pivalaldehyde forms a bicyclic oxazolidinone (the "Seebach oxazolidinone"). This step temporarily masks the nitrogen and the carboxyl group while fixing the stereochemistry.
- Alkylation: The rigid ring system allows for highly stereoselective methylation at the

  -position (retention of configuration).
- Hydrolysis & Protection: The auxiliary is removed, and the resulting free amino acid is Fmoc-protected.

© 2026 BenchChem. All rights reserved.

Quality Control Note: Commercial batches must be checked for enantiomeric excess (ee). Due to the difficulty of the synthesis, trace amounts of the L-isomer (CAS 167275-47-0) may be present. Demand chiral HPLC data >98% ee.

# Application Protocol: Solid Phase Peptide Synthesis (SPPS)[9]

Incorporating **1-Fmoc-2-methyl-D-proline** is non-trivial. The quaternary carbon creates a "lid" that hinders the approach of the incoming activated amino acid (if 2-Me-Pro is on the resin) or the amine (if 2-Me-Pro is being coupled).

## Challenge: The Steric Bottleneck

Standard coupling reagents (HBTU, DIC/HOBt) often fail to drive the reaction to completion, leading to deletion sequences.

## Optimized Coupling Protocol

Reagents of Choice:

- Activator: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or COMU.
- Base: DIEA (Diisopropylethylamine) or TMP (2,4,6-Trimethylpyridine) for base-sensitive resins.
- Alternative: TFFH (Tetramethylfluoroformamidinium hexafluorophosphate) converts the acid to an acid fluoride, which is smaller and more reactive than the OBt/OAt ester.

Step-by-Step Workflow:

- Resin Swelling: Swell resin in DMF for 30 mins.
- Activation (Pre-activation is crucial):
  - Dissolve **1-Fmoc-2-methyl-D-proline** (3-4 eq) in DMF.
  - Add HATU (3-4 eq).

© 2026 BenchChem. All rights reserved.

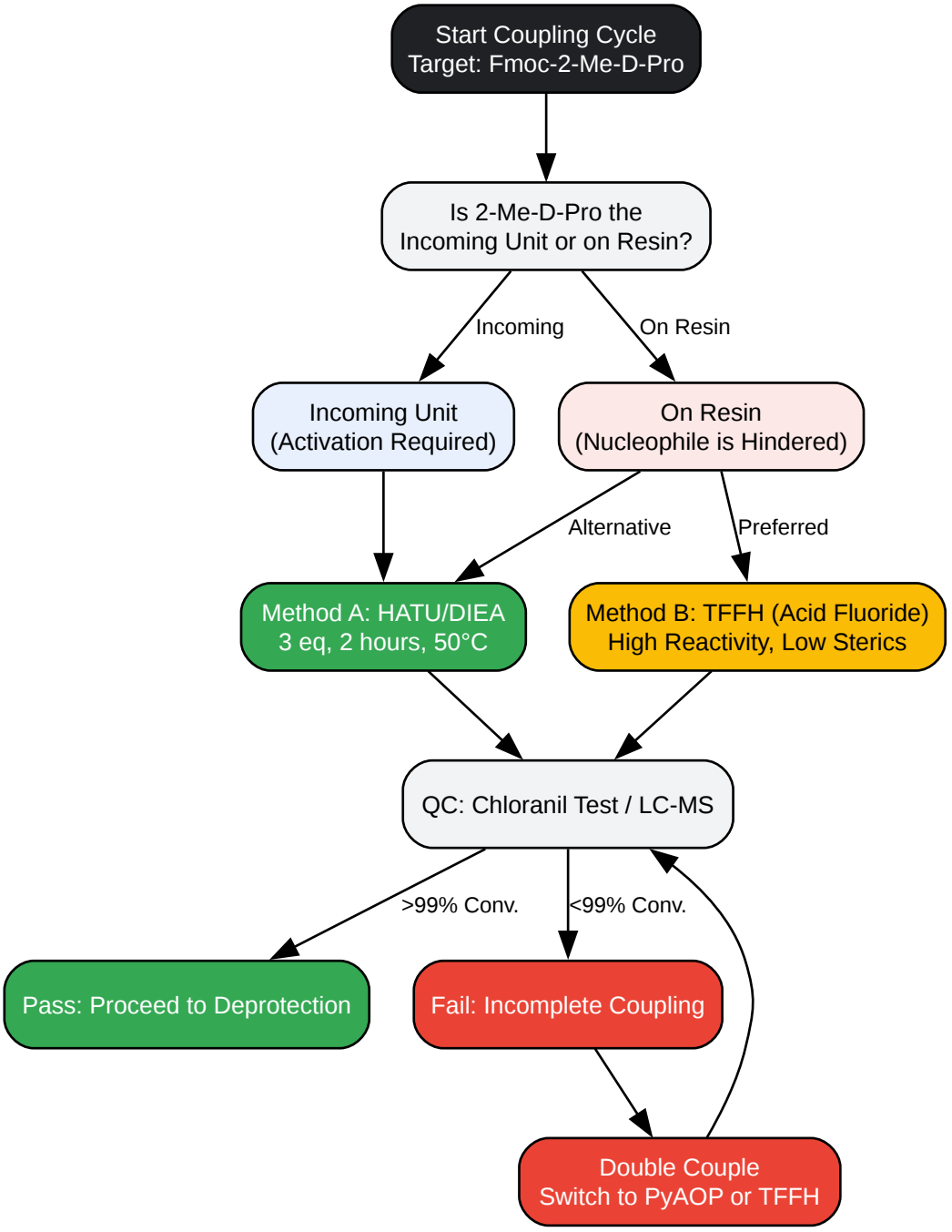
- Add DIEA (6-8 eq).
- Allow to activate for 1-2 minutes only (to minimize racemization, though low risk for -Me).

- Coupling:
  - Add mixture to resin.[2][3][4]
  - Time: 2 to 4 hours (Standard AA takes 30-45 mins).
  - Temperature: Elevated temperature ( microwave or conventional) significantly improves yield.
- Monitoring: Standard Kaiser test may be false-negative due to the proline nature. Use Chloranil test or micro-cleavage LC-MS.
- Re-Coupling (Double Coupling):
  - Drain and wash.[2]
  - Repeat the coupling step if the test indicates incomplete reaction.
- Capping: Acetylate unreacted amines to prevent deletion sequences.

## Diagram: The "Difficult Coupling" Decision Tree

Use this logic flow to determine the correct coupling conditions for hindered amino acids.

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Figure 2: Decision logic for coupling sterically hindered

-methyl amino acids in SPPS.

## References & Authority

© 2026 BenchChem. All rights reserved.

- Synthesis Methodology: Beck, A. K.; Seebach, D. et al. "Synthesis of (S)-2-Methylproline: A General Method for the Preparation of

  -Branched Amino Acids."[5] Organic Syntheses, 1994, 72, 62. Link (Describes the foundational Seebach method applicable to the D-isomer).

- CAS Verification: "**1-Fmoc-2-methyl-D-proline** (CAS 1286768-33-9)."[1][6][7] ChemicalBook / Arctom Scientific. Link

- Conformational Analysis: Kang, Y. K.; Park, H. S. "Conformational preferences of the 2-methylproline residue and its role in stabilizing

  -turn and polyproline II structures." New Journal of Chemistry, 2014, 38, 2831–2840. Link

- Coupling Protocols: Albericio, F. et al. "Peptide Coupling Reagents: More than a Letter Soup." Chemical Reviews, 2011, 111(11), 6557–6602. Link (Authoritative review on HATU/TFFH usage for hindered amines).

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources

- 1. chembk.com [chembk.com]
- 2. chem.uci.edu [chem.uci.edu]
- 3. chempep.com [chempep.com]
- 4. mdpi.com [mdpi.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. 1286768-33-9 | 1-Fmoc-2-Methyl-D-Proline | Next Peptide [nextpeptide.com]
- 7. arctomsci.com [arctomsci.com]
- To cite this document: BenchChem. [Technical Whitepaper: 1-Fmoc-2-methyl-D-proline]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b613584/docs#technical-whitepaper-1-fmoc-2-methyl-d-proline]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.